

ENDOR spectroscopy protocol using ¹⁵N labeled Tempone

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Compound of Interest

Compound Name: Tempone ¹⁵N,D16

Cat. No.: B12061225

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Application Note: High-Resolution ENDOR Spectroscopy of ¹⁵N-Labeled Tempone

Executive Summary

This guide details the protocol for acquiring and analyzing Electron Nuclear Double Resonance (ENDOR) data using ¹⁵N-labeled 4-Oxo-TEMPO (¹⁵N-Tempone). While standard ¹⁴N-nitroxides are ubiquitous in spin labeling, their complex spectra (

, three lines) and quadrupole broadening often obscure fine structural details.

¹⁵N-Tempone (

) serves as a superior spectral probe. By eliminating the nuclear quadrupole moment and condensing the hyperfine structure into a simple doublet, it offers a 1.5x sensitivity gain and simplified line shapes. This protocol provides a self-validating workflow for researchers using this probe to measure local solvent accessibility, viscosity, or electrostatic environments in drug formulations and biological matrices.

Theoretical Foundation: The ¹⁵N Advantage

Standard nitroxides contain ¹⁴N (

), resulting in a triplet hyperfine structure () and significant spectral broadening due to the nuclear quadrupole interaction ().

Why switch to ^{15}N ?

- Spin Physics: ^{15}N has a nuclear spin of $I = 1/2$. This results in a doublet (), concentrating the signal intensity into fewer transitions.
- Resolution: ^{15}N has zero quadrupole moment. This eliminates second-order quadrupole broadening, which is critical when analyzing orientation-selective spectra in frozen glassy states.
- Sensitivity: The gyromagnetic ratio of ^{15}N is larger in magnitude (10.132 MHz/T) compared to ^{14}N (10.132 MHz/T), but the primary gain comes from line narrowing and spectral simplification.

Table 1: Nuclear Properties of Nitroxide Isotopes

Property	14N (Standard)	15N (Labeled)	Impact on ENDOR
Nuclear Spin ()	1	1/2	Simpler Spectra: Doublet vs. Triplet.[1]
Natural Abundance	99.6%	0.37% (enriched to >99%)	Requires isotopic labeling.
Quadrupole Moment ()	Non-zero	Zero	Higher Resolution: No quadrupole broadening.
Larmor Freq () at 0.35 T	~1.0 MHz	~1.5 MHz	Shifts blind spots in Mims ENDOR.
Isotropic HFC ()	~42 MHz	~59 MHz	Larger splitting, easier to resolve.

Sample Preparation Protocol

Objective: Create a homogenous frozen glass to prevent micro-crystallization, which destroys the ENDOR signal through dipolar broadening.

Reagents:

- 15N-Tempone (Isotopically enriched >98%).
- Solvent Matrix: 1:1 (v/v) Glycerol:Water (or Ethylene Glycol:Water).
 - Note: Use Deuterated solvents (, -Glycerol) if the goal is to eliminate matrix proton background and see substrate protons.

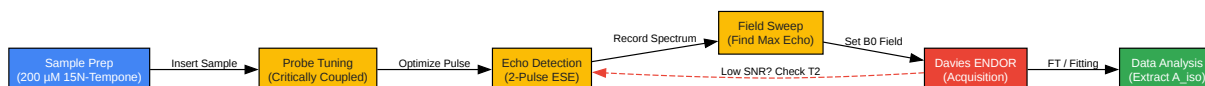
Step-by-Step:

- Stock Solution: Dissolve 15N-Tempone in water to create a 2 mM stock.

- Dilution: Mix stock with glycerol to achieve a final probe concentration of 200 μM .
 - Critical: Do not exceed 500 μM . High concentrations cause electron-electron dipolar broadening, killing the phase memory time () required for pulse ENDOR.
- Degassing: Oxygen is paramagnetic. Transfer 50 μL to a 3 mm (Q-band) or 4 mm (X-band) quartz EPR tube. Gently bubble with Nitrogen or Argon gas for 5 minutes, or perform 3 freeze-pump-thaw cycles.
- Freezing: Flash-freeze in liquid nitrogen. A clear glass indicates success; an opaque white solid indicates crystallization (bad).

Experimental Workflow

The following diagram outlines the logical flow from setup to data validation.



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Figure 1: Operational workflow for 15N-Tempone ENDOR acquisition.

Acquisition Protocol (X-Band)

System: Pulse EPR Spectrometer (e.g., Bruker ELEXSYS or equivalent). Temperature: 50 K – 80 K (Nitroxides rotate at RT; ENDOR requires frozen static limit).

Phase 1: Pulse Setup (The "Echo")

Before ENDOR, you must establish a strong electron spin echo.

- Pulse Sequence:

- Typical Widths:

ns,

ns.

- Inter-pulse Delay (

): Set to 200 ns initially.

- Field Sweep: Sweep

(approx 330–350 mT) to record the echo-detected EPR spectrum.

- Observation: You will see a doublet (two broad peaks) for ^{15}N -Tempone.

- Positioning: Set the magnetic field

to the maximum of the low-field peak (

).

Phase 2: Davies ENDOR Sequence

Davies ENDOR is preferred for ^{15}N -Tempone because the hyperfine coupling is large (>50 MHz). Mims ENDOR has blind spots that can obscure large couplings.

Sequence:

- RF Pulse: Applied during

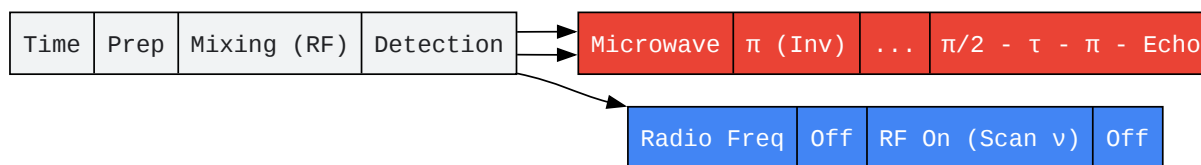
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Parameters:

- Inversion Pulse (

): 200 ns (Selective inversion).

- Why? A long, soft pulse burns a spectral "hole" narrower than the hyperfine anisotropy.
- RF Pulse Length: 10 μ s – 15 μ s (Stochastic/FM chirp can be used for broadband excitation).
- RF Power: High (attenuation 0–3 dB). ENDOR is an NMR transition; it requires significant power.
- RF Range:
 - For 1H (Matrix): Scan 12 – 16 MHz (Centered at
MHz).
 - For 15N (Probe): Scan 10 – 50 MHz.



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Figure 2: Davies ENDOR Pulse Sequence. The RF pulse drives NMR transitions during the mixing time, modifying the echo intensity.[2][3]

Data Analysis & Interpretation

The ENDOR spectrum reveals resonance frequencies (

) where the RF field flips the nuclear spin.

The Resonance Condition

For a nucleus

(like 15N or 1H), peaks appear at:

Where:

- : Nuclear Larmor frequency (MHz at X-band).
- : Hyperfine coupling constant.

Interpreting the ^{15}N Spectrum

You will observe two distinct peaks separated by the hyperfine coupling

- Center: The doublet is centered at (Strong coupling case, where).
- Splitting: The distance between the two peaks is (~3 MHz at X-band).
- Calculation:

Expected Result: For ^{15}N -Tempone in frozen water/glycerol, expect peaks around 28 MHz and 31 MHz (approximate values, dependent on exact solvent polarity).

Interpreting the ^1H (Matrix) Spectrum

- Center: Centered at (~14.5 MHz at X-band).
- Shape: A "Pake doublet" pattern arising from dipolar coupling to solvent protons.
- Utility: If the matrix is , this signal disappears, allowing you to see protons on a drug or protein substrate binding to the Tempone.

Troubleshooting & Self-Validation

Issue	Symptom	Root Cause	Corrective Action
No Echo	Flat line in Scope	Sample not frozen or T2 too short	Check temperature (<80K). Reduce concentration (dipolar broadening).
Weak ENDOR	<1% Signal Change	relaxation is too fast	Lower temperature to 50K. Increase repetition time (Shot Repetition Time >).
Broad Lines	Peaks merge	RF Power Saturation	Reduce RF power (increase attenuation). Use softer pulses.
Heating	Helium boil-off spikes	RF duty cycle too high	Increase delay between shots (Shot Repetition Time).

Validation Step: Always run a "background" scan with RF frequency set far off-resonance (e.g., 100 MHz). If the echo intensity changes, you have heating artifacts, not real ENDOR signals.

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